

Personal protective equipment for handling Trpc6-IN-1

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Compound of Interest

Compound Name: Trpc6-IN-1

Cat. No.: B3182547

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Essential Safety and Handling Guide for Trpc6-IN-1

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS. This document provides critical safety and logistical information for the handling and disposal of **Trpc6-IN-1**, a potent inhibitor of the Transient Receptor Potential Canonical 6 (TRPC6) channel. Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

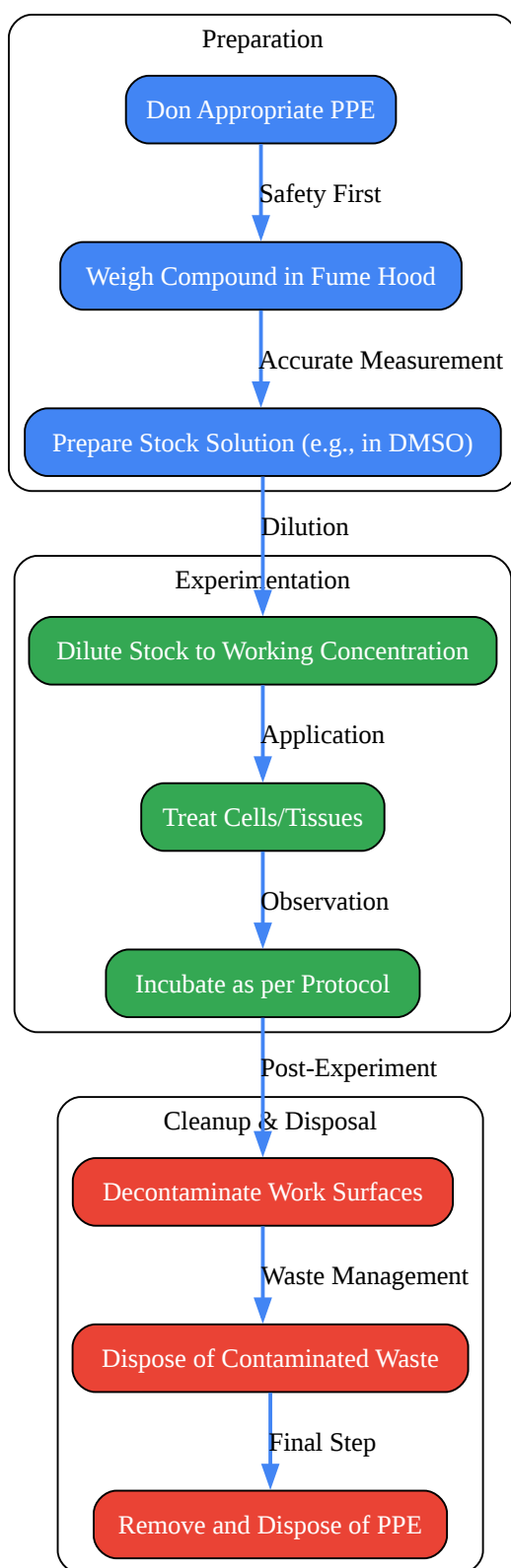
Trpc6-IN-1 is a chemical compound for research use. While a specific comprehensive hazard profile for **Trpc6-IN-1** is not fully established, it should be handled with care, assuming potential hazards associated with this class of molecules. A Safety Data Sheet (SDS) for a similar compound, TRPC6-IN-2, classifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, appropriate personal protective equipment must be worn at all times.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification	Purpose
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Impervious laboratory coat or gown	Protects against contamination of personal clothing.
Respiratory	Use in a well-ventilated area or fume hood	Avoids inhalation of dust or aerosols.

Safe Handling and Operational Plan

A systematic approach to handling **Trpc6-IN-1** is crucial to minimize exposure and prevent contamination. The following workflow outlines the key steps for preparing and using the compound in a laboratory setting.



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Caption: Experimental workflow for handling **Trpc6-IN-1**.

First Aid Measures

In case of accidental exposure, immediate action is required:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[2]
- After Skin Contact: Wash off with soap and plenty of water.[2]
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[2]
- After Swallowing: Do NOT induce vomiting. Rinse mouth with water.[2]

In all cases of exposure, seek immediate medical attention.

Disposal Plan

All waste contaminated with **Trpc6-IN-1** must be treated as hazardous chemical waste.

- Solid Waste: Collect in a designated, sealed container. This includes contaminated gloves, pipette tips, and weighing paper.
- Liquid Waste: Collect in a designated, sealed, and properly labeled waste container. Do not dispose of down the drain.[2]
- Disposal: Arrange for disposal through a licensed professional waste disposal service. Follow all federal, state, and local environmental regulations.

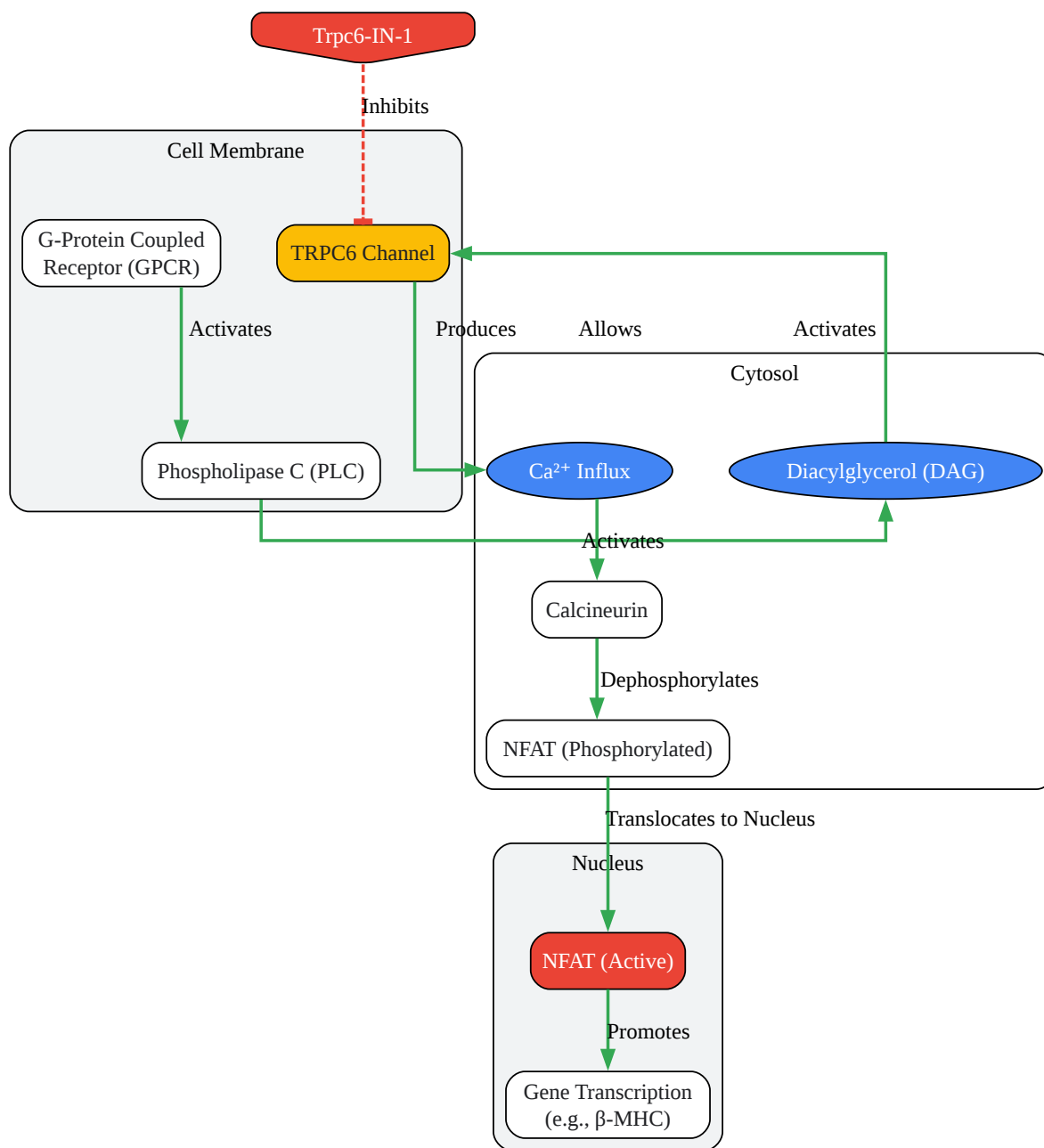
Quantitative Data

The following table summarizes the key quantitative information available for **Trpc6-IN-1**.

Parameter	Value	Source
EC ₅₀ for TRPC6	4.66 μ M	MedchemExpress[3]
Purity	>97%	BioCrick (for a generic TRPC6 inhibitor)[2]
Storage Temperature	-20°C (long term), 2-8°C (short term)	BioCrick[2]

TRPC6 Signaling Pathway

Trpc6-IN-1 exerts its effects by inhibiting the TRPC6 ion channel. This channel is a key component of various signaling pathways, notably the calcineurin-NFAT pathway, which is implicated in pathological cardiac hypertrophy.[4] The diagram below illustrates a simplified representation of this pathway.



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Caption: Simplified TRPC6-Calcineurin-NFAT signaling pathway.

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